

Quantifying 2-Oxokolavelool-Induced Gene Expression Changes: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Oxokolavelool is a natural product identified as a potent and selective agonist of the Farnesoid X Receptor (FXR), a nuclear receptor that plays a pivotal role in regulating bile acid, lipid, and glucose metabolism.[1] Activation of FXR by **2-Oxokolavelool** leads to the transcriptional regulation of a suite of target genes, making it a compound of significant interest for therapeutic development, particularly for liver and metabolic diseases. This document provides detailed application notes and experimental protocols for quantifying the gene expression changes induced by **2-Oxokolavelool**, enabling researchers to effectively investigate its biological activity and mechanism of action.

Data Presentation: Gene Expression Changes

Treatment of hepatic cells with **2-Oxokolavelool** results in a dose-dependent increase in the transcription of well-characterized FXR target genes. The following table summarizes representative quantitative data on the fold change in mRNA levels of key FXR target genes after treatment with **2-Oxokolavelool**. This data is illustrative and can be generated using the protocols outlined in this document.

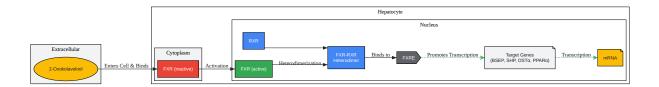


Target Gene	Gene ID (Human)	Function	Illustrative Fold Change (2- Oxokolavelool vs. Vehicle Control)
BSEP (Bile Salt Export Pump)	ABCB11	Mediates the transport of bile acids out of hepatocytes.	8.5
SHP (Small Heterodimer Partner)	NR0B2	Atypical nuclear receptor that represses the expression of other genes involved in bile acid synthesis.	6.2
OSTα (Organic Solute Transporter Alpha)	SLC51A	Subunit of a transporter responsible for the basolateral efflux of bile acids from enterocytes and hepatocytes.	4.8
PPARα (Peroxisome Proliferator-Activated Receptor Alpha)	PPARA	Nuclear receptor involved in the regulation of lipid metabolism.	3.1

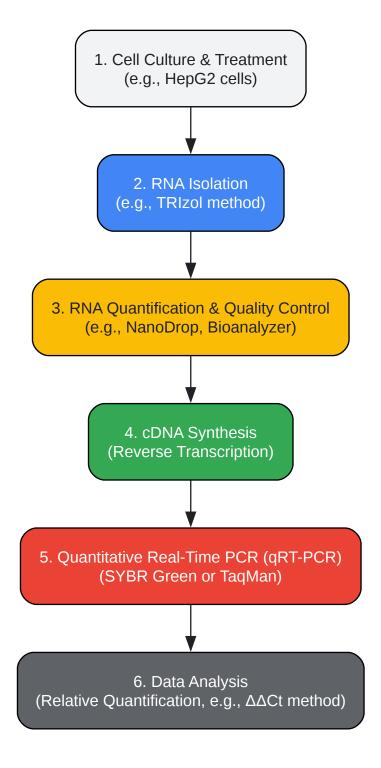
Signaling Pathway

2-Oxokolavelool functions by binding to and activating the Farnesoid X Receptor (FXR). Upon activation, FXR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as FXR response elements (FXREs) in the promoter regions of its target genes, leading to the recruitment of coactivators and subsequent initiation of gene transcription.









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References

- 1. Natural Product 2-Oxokolavenol Is a Novel FXR Agonist PMC [pmc.ncbi.nlm.nih.gov]
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